

# Personal protective equipment for handling 5-Acetyl-2-bromopyridine

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## Compound of Interest

Compound Name: 5-Acetyl-2-bromopyridine

Cat. No.: B147078

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## Essential Safety and Handling Guide for 5-Acetyl-2-bromopyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **5-Acetyl-2-bromopyridine** (CAS No. 139042-59-4). Adherence to these procedures is essential to ensure personal safety and minimize environmental impact.

## Hazard Identification and Physicochemical Properties

**5-Acetyl-2-bromopyridine** is classified as a hazardous substance. Based on its GHS classification, it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] It is crucial to handle this compound with appropriate personal protective equipment in a controlled laboratory environment.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO	PubChem[1]
Molecular Weight	200.04 g/mol	CymitQuimica[2]
Appearance	Light orange to Yellow to Green powder to crystal	CymitQuimica[2]
Purity	>98.0% (GC)	CymitQuimica[2]
CAS Number	139042-59-4	ChemicalBook[3]

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is essential to minimize exposure when handling **5-Acetyl-2-bromopyridine**. The following table summarizes the recommended PPE for various laboratory operations involving this compound.

Operation	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Weighing and Aliquoting (Solid)	Chemical fume hood or ventilated balance enclosure	Nitrile or Neoprene gloves (double-gloving recommended)	Safety glasses with side shields or chemical splash goggles	N95/FFP2 respirator or higher, depending on the quantity and dustiness	Fully-fastened lab coat
Solution Preparation	Chemical fume hood	Nitrile or Neoprene gloves	Chemical splash goggles or face shield	As required by risk assessment	Lab coat
General Handling	Well-ventilated area	Nitrile or Neoprene gloves	Safety glasses with side shields	Not generally required if handled in a fume hood	Lab coat

Glove Selection: While specific compatibility data for **5-Acetyl-2-bromopyridine** is not readily available, for pyridine and similar halogenated compounds, nitrile or neoprene gloves are recommended.[4][5] Always inspect gloves for any signs of degradation or punctures before use.

Respiratory Protection: For operations that may generate dust, such as weighing, a NIOSH-approved N95 or FFP2 filtering facepiece respirator is recommended to prevent inhalation.[3][6]

## Operational Plan: Step-by-Step Handling Procedures

The following protocols provide detailed methodologies for safely handling **5-Acetyl-2-bromopyridine** in a laboratory setting.

### Protocol 1: Weighing and Aliquoting Solid **5-Acetyl-2-bromopyridine**

- Preparation: Designate a specific area for handling the powder, preferably within a certified chemical fume hood.[7][8] Ensure the fume hood is functioning correctly. Cover the work surface with disposable bench paper.[9]
- Tare Container: Place a labeled, sealable container on the analytical balance and tare it.
- Transfer Powder: In the chemical fume hood, carefully transfer the desired amount of **5-Acetyl-2-bromopyridine** to the tared container using a clean spatula.[9][10] Avoid creating dust. If possible, use smaller scoops to minimize aerosolization.[9]
- Seal and Weigh: Securely close the container.
- Decontamination: Wipe the spatula and any other utensils with a damp cloth or paper towel. Decontaminate the exterior of the container. Dispose of all contaminated disposable materials in a designated hazardous waste container.[9]
- Final Weighing: Place the sealed container back on the balance to obtain the final weight.
- Hand Hygiene: Remove gloves using the proper technique to avoid contaminating your hands and wash your hands thoroughly with soap and water.[11]

## Protocol 2: Solution Preparation

- **Solvent Dispensing:** In a chemical fume hood, dispense the required volume of the appropriate solvent into a suitable flask.
- **Addition of Solid:** Slowly add the weighed **5-Acetyl-2-bromopyridine** to the solvent while stirring to ensure proper mixing.
- **Complete Dissolution:** Continue to stir the solution until the solid is completely dissolved.
- **Labeling:** Clearly label the flask with the name of the compound, concentration, solvent, date, and your initials.

## Disposal Plan

All waste containing **5-Acetyl-2-bromopyridine** must be treated as hazardous waste. As a halogenated organic compound, it requires specific disposal procedures.[\[12\]](#)

### Waste Segregation and Collection:

- **Solid Waste:** Collect all contaminated solid waste, including disposable gloves, bench paper, weighing paper, and spatulas, in a clearly labeled, sealed hazardous waste container designated for "Halogenated Organic Solid Waste".[\[5\]](#)
- **Liquid Waste:** Collect all solutions containing **5-Acetyl-2-bromopyridine** in a separate, sealed, and clearly labeled hazardous waste container for "Halogenated Organic Liquid Waste".[\[5\]](#)[\[11\]](#)[\[12\]](#)
- **Labeling:** All waste containers must be labeled with the words "Hazardous Waste," the full chemical name of the contents, and the associated hazards (e.g., Irritant).[\[5\]](#)[\[8\]](#)

### Disposal Procedure:

- Ensure all waste containers are securely sealed and stored in a designated satellite accumulation area.
- Do not mix halogenated waste with non-halogenated waste streams.[\[5\]](#)[\[11\]](#)

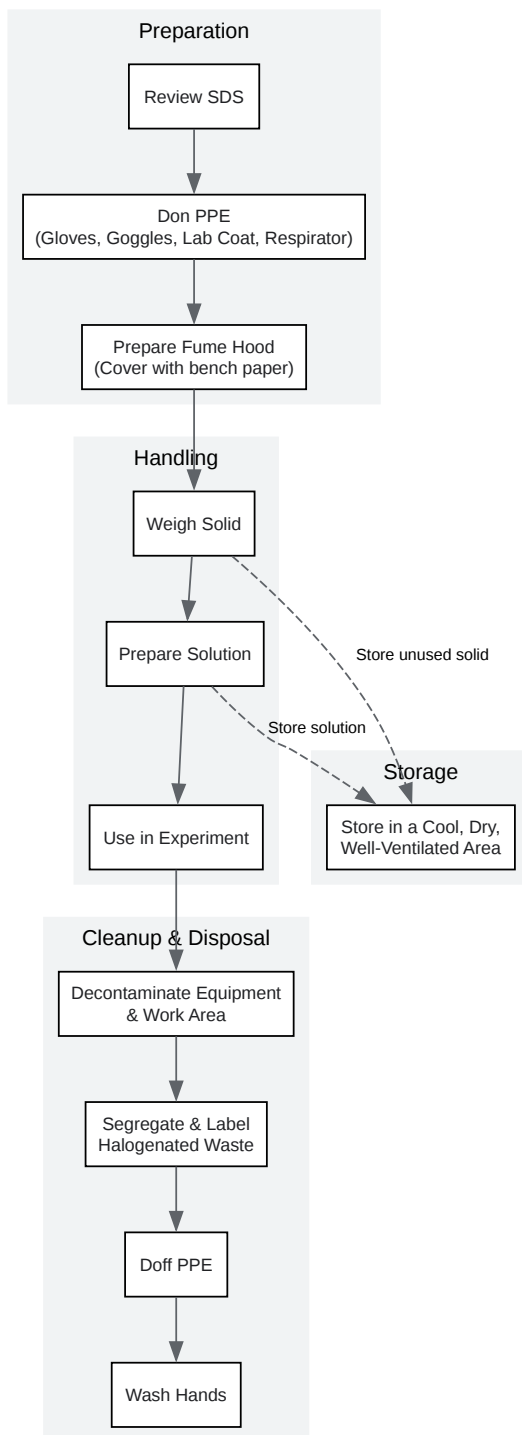
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.

## Emergency Procedures

- **Spill:** In case of a spill, evacuate the area and prevent others from entering. For a small spill of solid material, carefully cover it with an absorbent material to avoid raising dust, then collect it into a sealed container for disposal.<sup>[3]</sup> For larger spills, or if you are not trained to handle them, contact your institution's EHS or emergency response team immediately.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Wash out the mouth with water and give plenty of water to drink. Seek immediate medical attention.

## Safe Handling Workflow

## Safe Handling Workflow for 5-Acetyl-2-bromopyridine

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Caption: Workflow for the safe handling of **5-Acetyl-2-bromopyridine** from preparation to disposal.

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